6-Chloro-4-methylnicotinamide CAS number and properties

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Compound of Interest	
Compound Name:	*6-Chloro-4-methylnicotinamide*
CAS No.:	*65169-37-1*
Cat. No.:	*B3148601*

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Technical Guide: 6-Chloro-4-methylnicotinamide

CAS Registry Number: 65169-37-1 IUPAC Name: 6-Chloro-4-methylpyridine-3-carboxamide[1]

Executive Summary

6-Chloro-4-methylnicotinamide is a halogenated pyridine derivative serving as a critical scaffold in medicinal chemistry. Distinguished by its specific substitution pattern—a chlorine atom at the C6 position and a methyl group at the C4 position—this compound functions as a versatile electrophilic building block. It is increasingly utilized in the synthesis of Targeted Protein Degraders (TPDs), specifically BRD9 degraders for synovial sarcoma treatment, and various kinase inhibitors. This guide delineates its physicochemical profile, synthetic pathways, and application in high-value pharmaceutical workflows.

Chemical Identity & Physicochemical Properties

The unique steric and electronic environment provided by the C4-methyl group, combined with the reactive C6-chloro handle, makes this molecule a "privileged structure" for nucleophilic aromatic substitution (

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) and palladium-catalyzed cross-coupling reactions.

Core Identity Data

Property	Specification
CAS Number	65169-37-1
Molecular Formula	
Molecular Weight	170.60 g/mol
SMILES	Cc1cc(Cl)ncc1C(N)=O
InChI Key	BKAHTNNENHWXKB-UHFFFAOYSA-N
Appearance	Yellow to Off-white Solid

Physicochemical Parameters

Parameter	Value	Context
Melting Point	169–170 °C	Crystalline stability indicator [1].[2][3]
Boiling Point	~347.6 °C	Predicted at 760 mmHg.
Density	1.285 g/cm³	Predicted.
Solubility	DMSO, Methanol, Ethyl Acetate	Limited water solubility; requires organic co-solvents for reaction.
pKa	~13.5 (Amide N-H)	Weakly acidic amide proton.

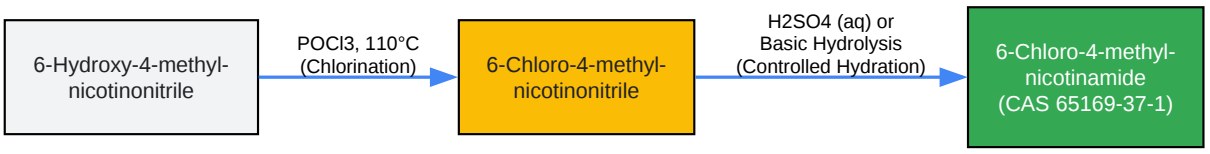
Synthetic Methodologies

The synthesis of **6-Chloro-4-methylnicotinamide** typically proceeds through the functionalization of 4-methylpyridine precursors. The most robust industrial route involves the chlorination of 6-hydroxy-4-methylnicotinonitrile (or its acid analog) followed by controlled hydrolysis.

Primary Synthetic Pathway

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The following workflow illustrates the conversion from the hydroxy-nitrile precursor to the final amide. This pathway minimizes side reactions associated with methyl group oxidation.



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Figure 1: Synthetic route from nitrile precursor via chlorination and hydrolysis.[4][5][2][6][7][8]

Protocol Insight:

- Chlorination: The use of Phosphorus Oxychloride (

) is critical to convert the pyridone tautomer (6-hydroxy) into the 6-chloro derivative. This step restores aromaticity to the pyridine ring, activating the C6 position for future substitution.

- Hydrolysis: The conversion of the nitrile (

) to the primary amide (

) must be carefully monitored to prevent over-hydrolysis to the carboxylic acid. Acid-catalyzed hydration using concentrated

  at moderate temperatures is preferred for high yield.

Applications in Drug Discovery

6-Chloro-4-methylnicotinamide is not merely a passive intermediate; it is a strategic scaffold in the development of PROTACs (Proteolysis Targeting Chimeras) and small molecule inhibitors.

BRD9 Degraders (Synovial Sarcoma)

Recent patent literature highlights this compound as a key intermediate in synthesizing degraders of BRD9 (Bromodomain-containing protein 9). BRD9 is a component of the BAF

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chromatin remodeling complex, and its degradation is a therapeutic strategy for synovial sarcoma driven by the SS18-SSX fusion protein.

- Mechanism: The 6-chloro position undergoes

  with amine-linked ligands (e.g., piperazines or spiro-cycles) to attach the E3 ligase recruiting element or the warhead.

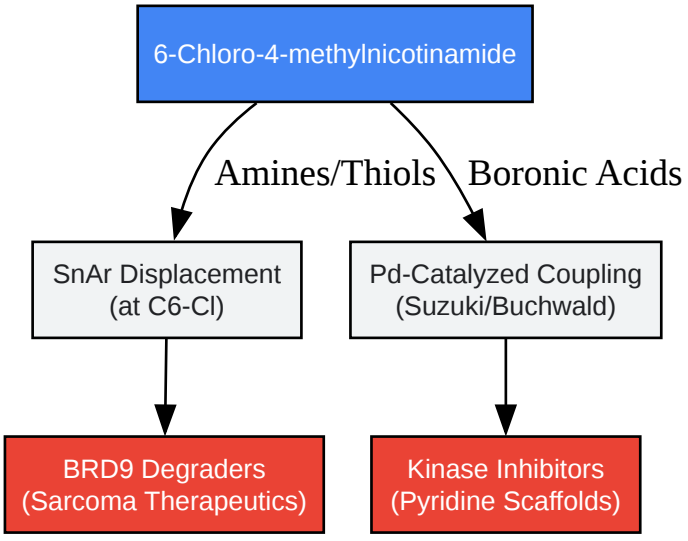
- The C4-Methyl Effect: The methyl group at position 4 induces a steric twist, often improving the selectivity of the resulting inhibitor by restricting conformational rotation within the enzyme binding pocket.

Functionalization Logic

The molecule offers two distinct "handles" for medicinal chemists:

- C6-Chloro (Electrophile): Susceptible to nucleophilic attack by amines, thiols, or alkoxides. Used to attach the core scaffold to larger pharmacophores.

- C3-Amide (H-Bond Donor/Acceptor): Can be dehydrated to a nitrile, reduced to an amine, or used as a directing group for ortho-lithiation.



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Figure 2: Divergent synthesis pathways for pharmaceutical applications.

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Handling & Safety (E-E-A-T)

As a halogenated pyridine, this compound requires standard laboratory safety protocols. It is classified as an irritant but possesses specific stability characteristics.

- Hazard Classification:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Storage: Store at 2–8°C (refrigerated) under an inert atmosphere (Argon/Nitrogen). The C6-chloro group is stable but can hydrolyze under prolonged exposure to moisture and heat.
- Solubility for Bioassays: For in vitro assays, prepare stock solutions in DMSO. Avoid aqueous storage; dilute into aqueous buffer immediately prior to use to prevent precipitation or hydrolysis.

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